

Technical Overview of 4-(Benzyloxy)benzene-1-sulfinic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Benzyloxy)benzene-1-sulfinic acid

Cat. No.: B2796651

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the key molecular properties of 4-(Benzyloxy)benzene-1-sulfinic acid, a compound of interest in organic synthesis and medicinal chemistry.

Molecular Identity and Weight

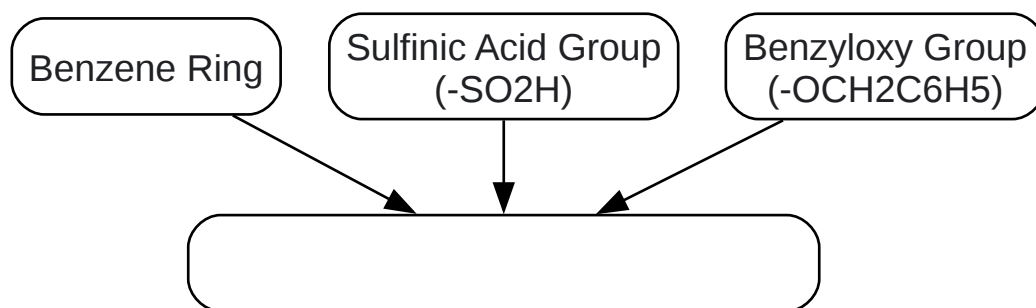
4-(Benzyloxy)benzene-1-sulfinic acid is an organic compound featuring a benzene ring substituted with a benzyloxy group and a sulfinic acid group.

Property	Value
IUPAC Name	4-(benzyloxy)benzenesulfinic acid
CAS Number	740053-31-0
Molecular Formula	C ₁₃ H ₁₂ O ₃ S
Molecular Weight	248.3 g/mol
Physical Form	Powder

The structural and molecular details are fundamental for its application in experimental settings, particularly in designing synthetic routes and in the quantitative analysis of reaction yields.

Logical Structure of 4-(Benzyloxy)benzene-1-sulfinic acid

The following diagram illustrates the constituent functional groups that form the molecule. Understanding this structure is crucial for predicting its reactivity and interactions.

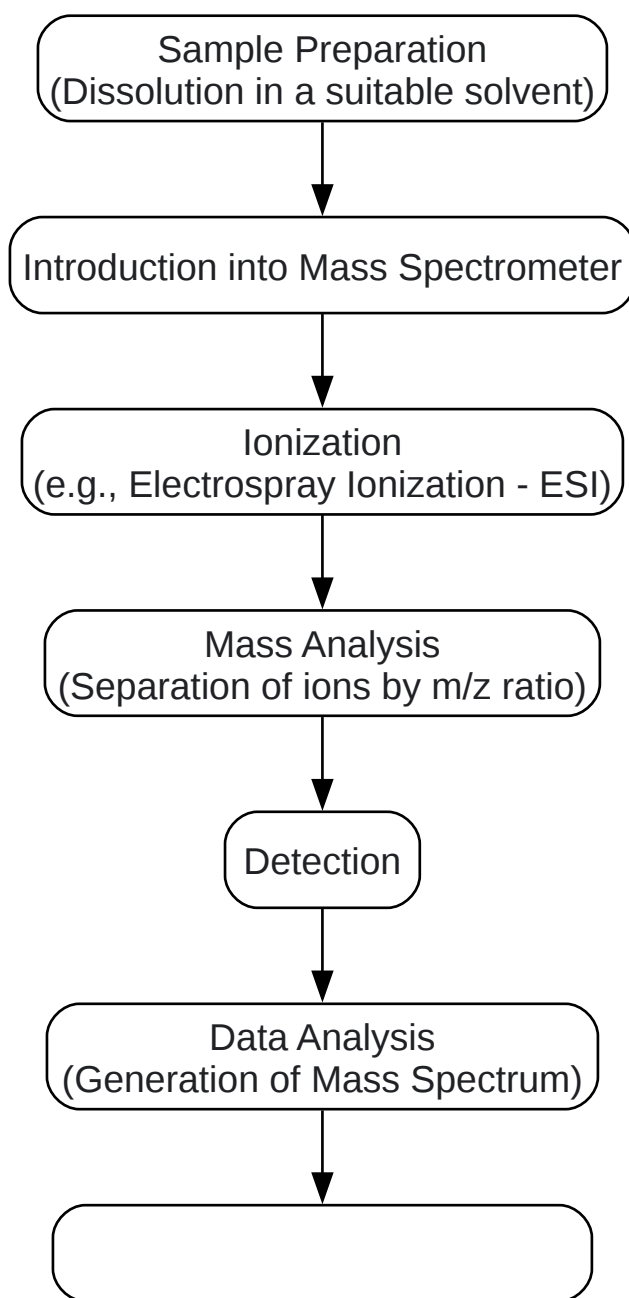


[Click to download full resolution via product page](#)

Caption: Key functional groups of the molecule.

Experimental Workflow: Molecular Weight Determination

The molecular weight of a compound like 4-(Benzyloxy)benzene-1-sulfinic acid is typically confirmed using mass spectrometry. The general workflow for such an analysis is outlined below. This process ensures the identity and purity of the synthesized or procured compound before its use in further research and development.



[Click to download full resolution via product page](#)

Caption: General workflow for mass spectrometry.

- To cite this document: BenchChem. [Technical Overview of 4-(Benzyloxy)benzene-1-sulfinic acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2796651#4-benzyloxy-benzene-1-sulfinic-acid-molecular-weight\]](https://www.benchchem.com/product/b2796651#4-benzyloxy-benzene-1-sulfinic-acid-molecular-weight)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com